

Physical properties of 1-Acetylcyclohexene (boiling point, density)

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Compound of Interest

Compound Name: 1-Acetylcyclohexene

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Technical Guide: Physical Properties of 1-Acetylcyclohexene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-Acetylcyclohexene**, a valuable intermediate in organic synthesis. The data presented herein is curated for professionals in research and development who require precise and reliable information for experimental design and process scale-up. This document includes a summary of its boiling point and density, detailed experimental protocols for the determination of these properties, and a visual representation of the experimental workflow.

Core Physical Properties

1-Acetylcyclohexene is a cyclic ketone with the chemical formula $C_8H_{12}O$.^[1] It is a clear, slightly yellow liquid at room temperature.^{[2][3]} Accurate knowledge of its physical constants is crucial for its application in chemical synthesis and for ensuring safe handling and storage.

Data Presentation

The following table summarizes the key physical properties of **1-Acetylcyclohexene**.

Physical Property	Value	Conditions
Boiling Point	201-202 °C	@ 760 mmHg (Atmospheric Pressure)[2][3][4][5]
65-67 °C	@ 5 Torr[6]	
Density	0.966 g/mL	@ 25 °C[2][3][4][5]
0.9703 g/cm ³	@ 20 °C[6]	
Molecular Weight	124.18 g/mol	[1][4][6]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **1-Acetylcyclohexene**. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and provides an accurate determination of the boiling point.[3][4][7]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block heater)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Clamps and stand

Procedure:

- **Sample Preparation:** Place a few milliliters of **1-Acetylcyclohexene** into the small test tube.
- **Capillary Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the liquid.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or a suitable clamp, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil) or place it in an aluminum block heater.
- **Observation:** Heat the apparatus slowly and observe the capillary tube. As the temperature rises, air trapped in the capillary tube will be expelled.
- **Boiling Point Identification:** The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^[4]
- **Confirmation:** To confirm the boiling point, remove the heat source and note the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools. This temperature should be the same as the one observed in the previous step.
- **Record Data:** Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.^[6]

Determination of Density (Pycnometer or Graduated Cylinder Method)

This protocol outlines a straightforward method for determining the density of a liquid using common laboratory glassware.^[8]

Apparatus:

- Pycnometer (for higher accuracy) or a graduated cylinder
- Analytical balance
- Thermometer

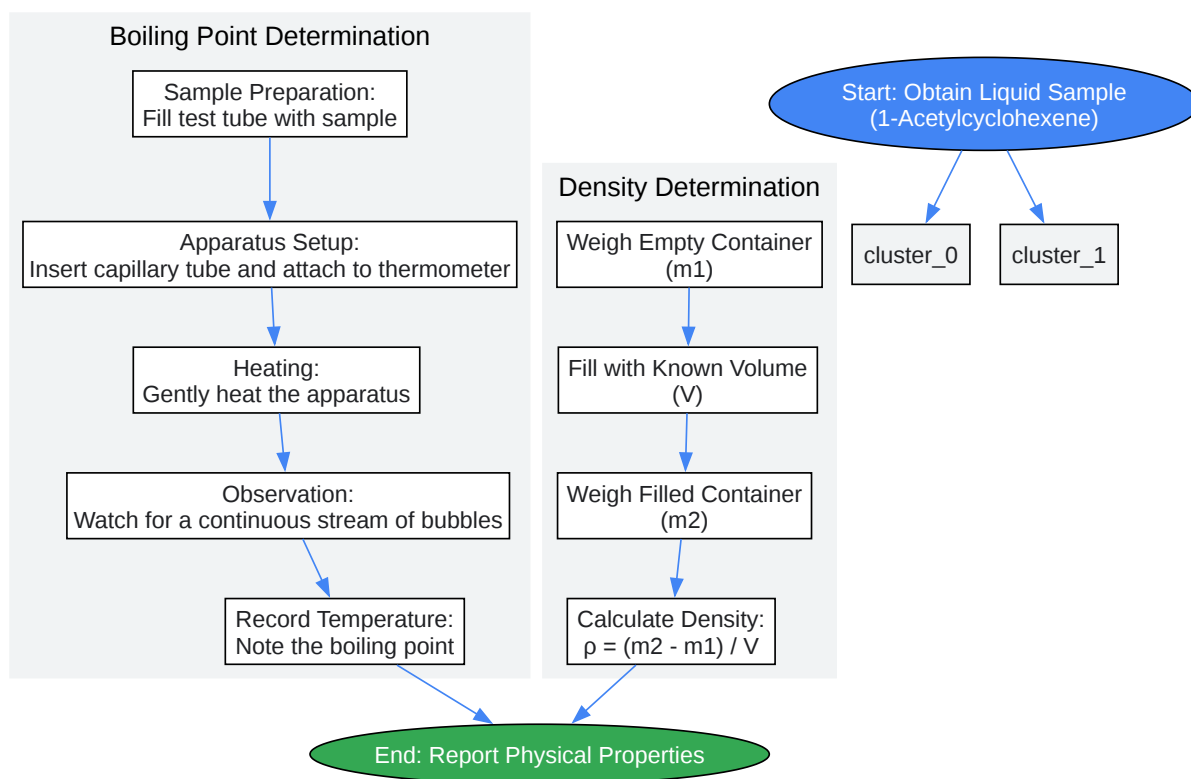
Procedure:

- **Mass of Empty Container:** Accurately weigh a clean, dry pycnometer or graduated cylinder on an analytical balance and record its mass (m_1).
- **Volume Measurement:** Fill the pycnometer or graduated cylinder with a known volume of **1-Acetylcyclohexene** (V). If using a graduated cylinder, read the volume from the bottom of the meniscus.
- **Mass of Container and Liquid:** Weigh the container filled with the liquid and record the total mass (m_2).
- **Temperature Measurement:** Measure and record the temperature of the liquid.
- **Calculation:** Calculate the mass of the liquid (m) by subtracting the mass of the empty container from the total mass ($m = m_2 - m_1$). The density (ρ) is then calculated using the formula: $\rho = m / V$

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the physical properties of a liquid sample like **1-Acetylcyclohexene**.

Experimental Workflow for Physical Property Determination



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Workflow for determining boiling point and density.

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